

Material Safety Data Sheet (MSDS) Technical Guide: 2-Chloro-4-methoxyphenol

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Compound of Interest

Compound Name: 2-Chloro-4-methoxyphenol

Cat. No.: B103099

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An In-depth Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **2-Chloro-4-methoxyphenol** (CAS: 18113-03-6). The information is compiled from multiple safety data sheets and regulatory sources, presenting key data in a structured format to support laboratory safety, risk assessment, and handling protocols.

Chemical Identification and Physical Properties

2-Chloro-4-methoxyphenol is a substituted phenol compound used in various chemical syntheses. Understanding its fundamental properties is the first step in safe handling.

Table 1: General Information

Identifier	Value	Source
Chemical Name	2-Chloro-4-methoxyphenol	[1][2][3]
Synonyms	3-Chloro-4-hydroxyanisole, 2-Chloro-p-guaiacol	[4]
CAS Number	18113-03-6	[1][2][3][5][6]
Molecular Formula	C ₇ H ₇ ClO ₂	[1][4][5][6]
Molecular Weight	158.58 g/mol	[1][2][4][6]

| EC Number | 242-007-3 |[1][2] |

Table 2: Physical and Chemical Properties

Property	Value	Source
Appearance	White to cream or yellow-brown crystalline powder/fused solid	[4][5]
Melting Point	36 - 44 °C	[2][5][6]
Density	1.153 g/mL at 25 °C	[2]
Flash Point	85 °C (185 °F) - Closed Cup	[2][6]

| Form | Solid |[2] |

Hazard Identification and Classification

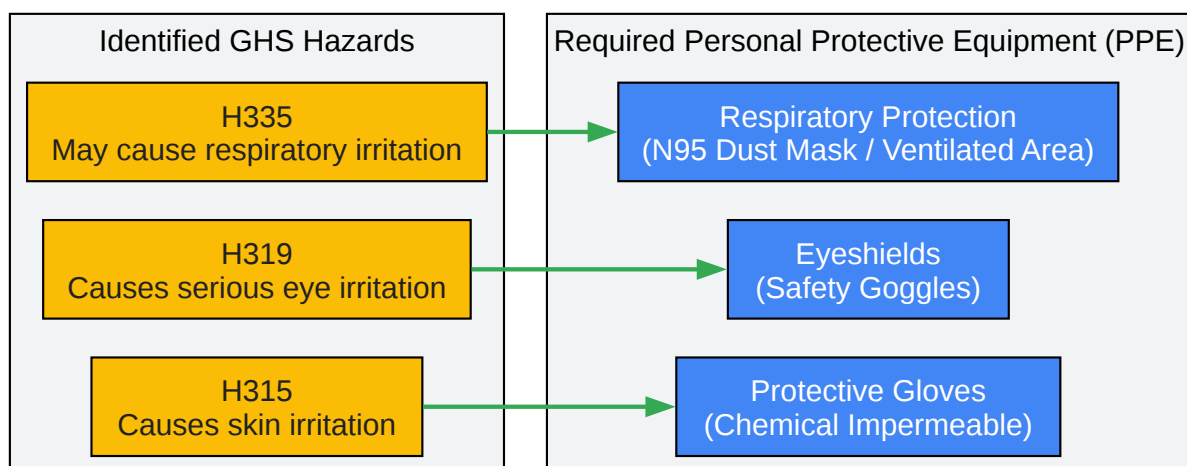
According to the Globally Harmonized System (GHS), this compound is classified with multiple hazards requiring specific precautions.

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Code	Source
Skin Corrosion/Irritation	2	Causes skin irritation	H315	[1][2][3]
Serious Eye Damage/Irritation	2A	Causes serious eye irritation	H319	[1][2][3]
Specific Target Organ Toxicity (Single Exposure)	3	May cause respiratory irritation	H335	[1][2][3]
Acute Toxicity (Oral)	4	Harmful if swallowed	H302	[6]
Acute Toxicity (Dermal)	4	Harmful in contact with skin	H312	[6]

| Signal Word | Warning | | [1][2][3] |

The following diagram illustrates the relationship between the identified chemical hazards and the minimum required personal protective equipment.



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Caption: Mapping of GHS hazards to corresponding PPE requirements.

Emergency and First Aid Procedures

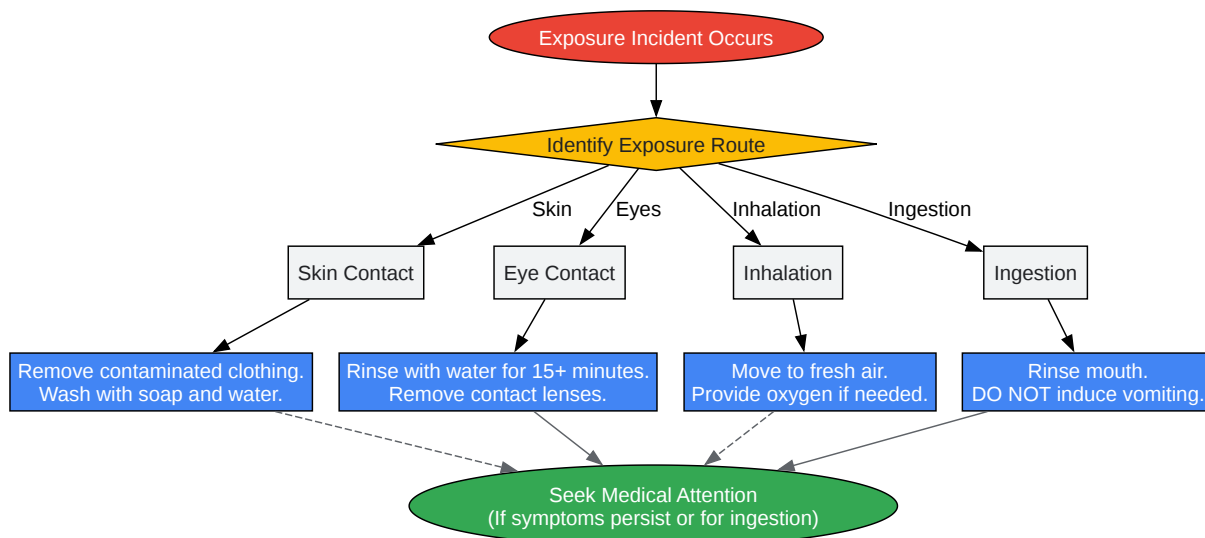
Immediate and appropriate first aid is critical in the event of accidental exposure.

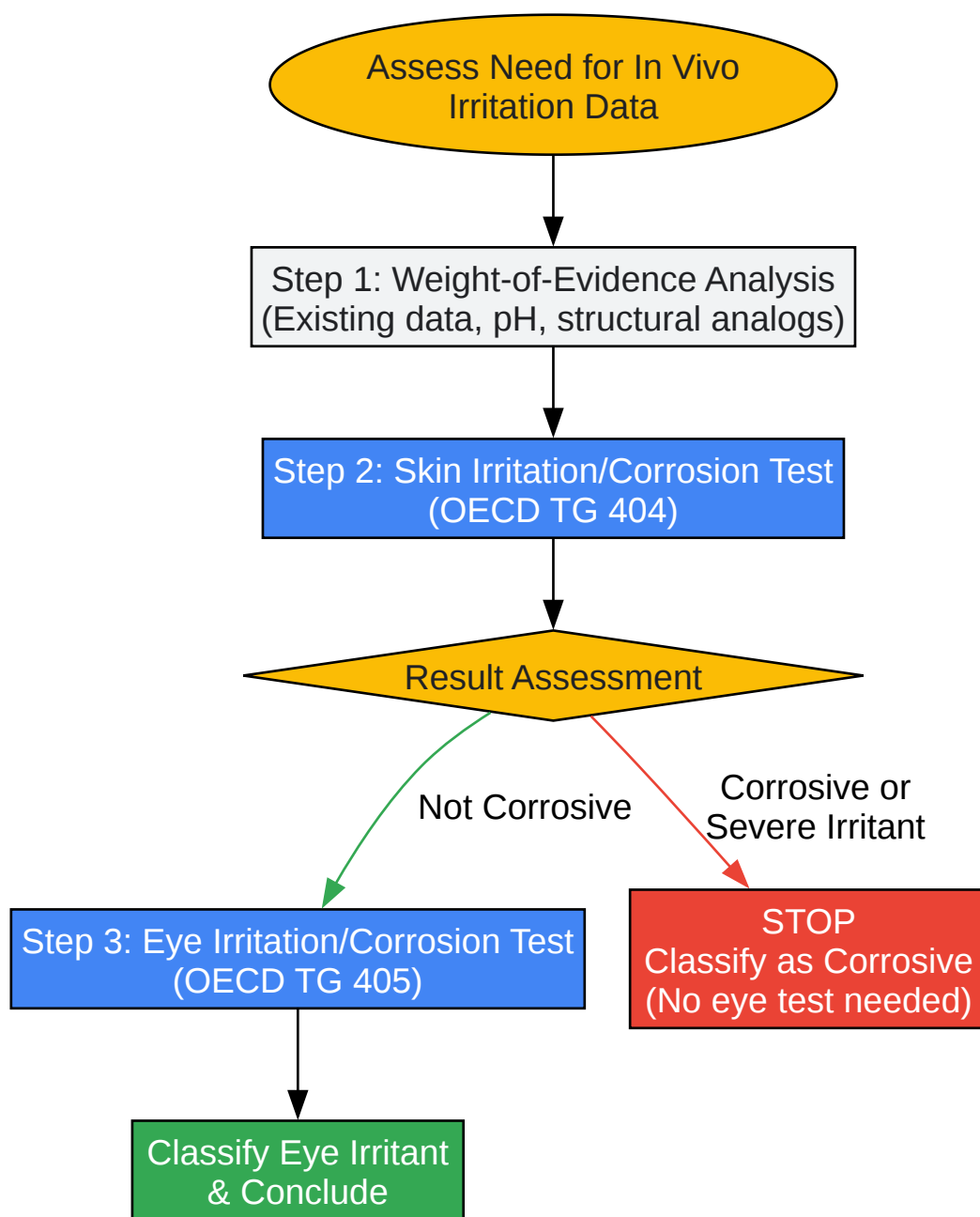
Table 4: First Aid Measures by Exposure Route

Exposure Route	First Aid Procedure	Source
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.	[3] [7]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. If irritation persists, get medical help.	[3] [8]
Eye Contact	Rinse cautiously and thoroughly with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.	[3] [8]

| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately. [\[3\]](#)[\[6\]](#)[\[8\]](#) |

This workflow outlines the decision-making process for responding to an exposure incident.





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- To cite this document: BenchChem. [Material Safety Data Sheet (MSDS) Technical Guide: 2-Chloro-4-methoxyphenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b103099#2-chloro-4-methoxyphenol-material-safety-data-sheet-msds]

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